

N',N'-dipropylhexane-1,6-diamine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N',N'-dipropylhexane-1,6-diamine*

Cat. No.: *B3097156*

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Disclaimer: Detailed safety and toxicological data for **N',N'-dipropylhexane-1,6-diamine** are limited in publicly available literature. This guide is compiled based on the available Safety Data Sheet (SDS) for the compound, general safety protocols for corrosive amines, and data from structurally analogous compounds such as 1,6-hexanediamine and N,N'-dibutylhexane-1,6-diamine. It is imperative for researchers, scientists, and drug development professionals to supplement this information with a thorough internal risk assessment before handling this chemical.

Hazard Identification and Classification

N',N'-dipropylhexane-1,6-diamine is classified as a hazardous chemical. Based on the available information for the compound and its analogues, it is anticipated to be corrosive and capable of causing severe skin and eye damage. It may also cause respiratory irritation.

GHS Classification (Anticipated):

- Skin Corrosion/Irritation, Category 1B
- Serious Eye Damage/Eye Irritation, Category 1
- Specific Target Organ Toxicity (Single Exposure), Category 3 (Respiratory tract irritation)
- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.
- H335: May cause respiratory irritation.
- H302 + H312: Harmful if swallowed or in contact with skin.
- H402: Harmful to aquatic life.

Physical and Chemical Properties

Specific quantitative data for **N',N'-dipropyhexane-1,6-diamine** is not readily available. The following table summarizes data for the parent compound, 1,6-hexanediamine, and a close analogue, N,N'-dibutylhexane-1,6-diamine, to provide an indication of the expected properties.

Property	1,6-Hexanediamine	N,N'-dibutylhexane-1,6-diamine
Molecular Formula	C ₆ H ₁₆ N ₂	C ₁₄ H ₃₂ N ₂
Molecular Weight	116.21 g/mol	228.42 g/mol
Appearance	Colorless crystalline solid	Not available
Boiling Point	204-205 °C	131 °C (at 3 torr)[1]
Melting Point	38-41 °C	Not available
Flash Point	81 °C	>110 °C[1]
Density	0.840 g/mL	0.821 g/cm ³ [1]
Solubility	Soluble in water	Not available

Toxicological Information

Detailed toxicological studies on **N',N'-dipropylhexane-1,6-diamine** have not been identified. The toxicological profile is inferred from data on 1,6-hexanediamine.

Toxicity Metric	1,6-Hexanediamine
LD50 Oral (Rat)	980 mg/kg
LD50 Dermal (Rabbit)	1110 mg/kg[2]
Skin Corrosion/Irritation	Causes severe skin burns.
Serious Eye Damage/Irritation	Causes serious eye damage.
Respiratory Irritation	May cause respiratory irritation.

Experimental Protocols

Specific experimental safety protocols for **N',N'-dipropylhexane-1,6-diamine** are not publicly available. Safety assessments for chemicals of this class typically follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). For instance, skin corrosion/irritation is often assessed using OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion), and eye damage/irritation is assessed using OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). These studies are typically conducted on animal models, such as rabbits.

Safe Handling and Storage Workflow

The following diagram outlines a logical workflow for the safe handling of **N',N'-dipropylhexane-1,6-diamine** in a laboratory setting.

Caption: A logical workflow for the safe handling of corrosive amines.

Personal Protective Equipment (PPE)

Given the corrosive nature of **N',N'-dipropylhexane-1,6-diamine**, appropriate PPE is essential to prevent skin and eye contact.

- Eye and Face Protection: Chemical safety goggles that meet ANSI Z.87.1 standards should be worn.[3] A face shield should be used in situations with a high risk of splashing.[3]

- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.^[3] Gloves should be inspected for any signs of degradation before use.
 - Lab Coat: A chemical-resistant lab coat or apron should be worn to protect against splashes.
 - Footwear: Closed-toe shoes are mandatory.^[3]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors. If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with appropriate cartridges should be used.

First Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting Measures

While not highly flammable, **N',N'-dipropylhexane-1,6-diamine** is a combustible material.

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.
- **Unsuitable Extinguishing Media:** Do not use a direct water jet, as it may spread the fire.
- **Specific Hazards:** Combustion may produce toxic and irritating vapors, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- **Protective Equipment for Firefighters:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- **Evacuate:** Immediately evacuate all non-essential personnel from the area.
- **Ventilate:** Ensure adequate ventilation.
- **Contain:** Prevent the spill from spreading by using inert absorbent materials such as sand, earth, or vermiculite. Do not use combustible materials like sawdust.
- **Neutralize (with caution):** For small spills, cautious neutralization with a dilute acid (e.g., acetic acid) may be possible, but this should only be performed by trained personnel.
- **Collect:** Carefully collect the absorbed material into a suitable, labeled container for disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable decontamination solution.
- **Personal Protection:** Wear the appropriate PPE, including respiratory protection, throughout the cleanup process.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.^[2] Keep away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides. Store in a corrosives-compatible cabinet.

- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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